

"Ethyl 2-hydroxy-5-methoxybenzoate" structural elucidation

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Compound of Interest

Compound Name: *Ethyl 2-hydroxy-5-methoxybenzoate*

CAS No.: 22775-40-2

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An In-Depth Technical Guide to the Structural Elucidation of **Ethyl 2-hydroxy-5-methoxybenzoate**

Introduction

Ethyl 2-hydroxy-5-methoxybenzoate is an aromatic ester with the chemical formula $C_{10}H_{12}O_4$ and a molecular weight of approximately 196.20 g/mol .^[1] This compound, also known by synonyms such as Ethyl 5-methoxysalicylate, belongs to the benzoate ester family and is characterized by a benzene ring substituted with a hydroxyl group, a methoxy group, and an ethyl ester group.^[1] Its structure lends itself to applications in organic synthesis and potentially in the development of new pharmaceutical agents, owing to the biological activities associated with related phenolic and salicylic acid derivatives.

The unambiguous determination of its molecular structure is a critical step in its synthesis, quality control, and application. This guide provides a comprehensive overview of the principles and methodologies for the structural elucidation of **Ethyl 2-hydroxy-5-methoxybenzoate**, integrating data from nuclear magnetic resonance (NMR) spectroscopy, infrared (IR)

spectroscopy, and mass spectrometry (MS). The causality behind experimental choices and the self-validating nature of the combined analytical approach are emphasized throughout.

Synthesis of Ethyl 2-hydroxy-5-methoxybenzoate

A common and efficient method for the synthesis of **Ethyl 2-hydroxy-5-methoxybenzoate** is the Fischer esterification of 2-hydroxy-5-methoxybenzoic acid with ethanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

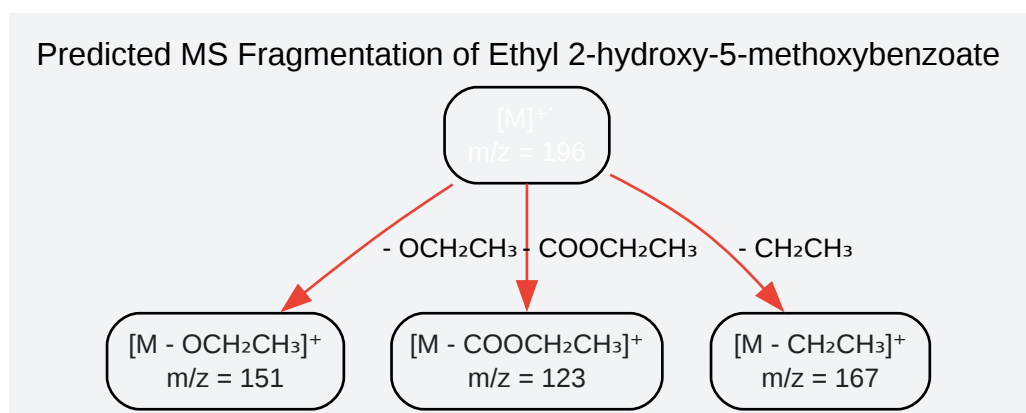
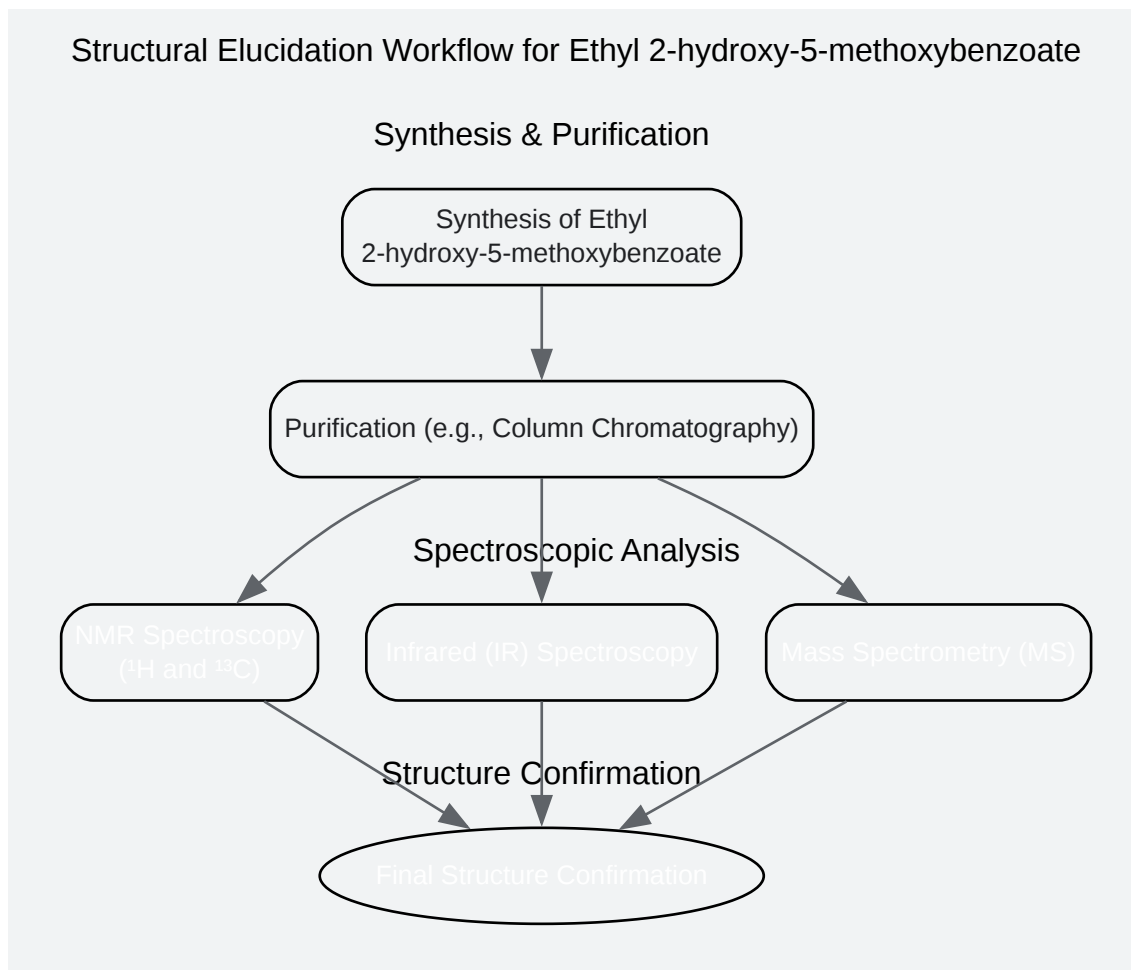
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 2-hydroxy-5-methoxybenzoic acid (1.0 equivalent) in an excess of absolute ethanol.
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid, such as concentrated sulfuric acid or hydrochloric acid (typically 2-3 drops), to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain this temperature for several hours (typically 4-6 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the product into an organic solvent such as ethyl acetate. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude product. Further purification can be achieved by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate).

The final product should be a colorless oil or a crystalline solid, which can then be subjected to structural analysis.

Structural Elucidation Workflow

The comprehensive structural elucidation of **Ethyl 2-hydroxy-5-methoxybenzoate** relies on the synergistic use of multiple spectroscopic techniques. The general workflow is depicted in

the following diagram:



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Caption: A diagram showing the predicted major fragmentation pathways for **Ethyl 2-hydroxy-5-methoxybenzoate** in mass spectrometry.

Experimental Protocol for GC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the purified compound in a volatile organic solvent (e.g., methanol or dichloromethane).
- **GC Separation:** Inject the sample into a gas chromatograph (GC) equipped with a suitable capillary column to separate the compound from any impurities.
- **MS Detection:** The eluent from the GC is introduced into the mass spectrometer, where the compound is ionized (typically by electron ionization, EI).
- **Data Acquisition:** The mass spectrometer separates the resulting ions based on their mass-to-charge ratio (m/z) and records the mass spectrum.
- **Data Analysis:** Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to identify characteristic fragment ions and propose fragmentation mechanisms that are consistent with the proposed structure.

Conclusion

The structural elucidation of **Ethyl 2-hydroxy-5-methoxybenzoate** is a systematic process that requires the integration of data from multiple spectroscopic techniques. NMR spectroscopy provides the detailed carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, and mass spectrometry establishes the molecular weight and provides further structural clues through fragmentation analysis. By combining the information from these complementary techniques, the structure of **Ethyl 2-hydroxy-5-methoxybenzoate** can be determined with a high degree of confidence, ensuring its identity and purity for its intended applications in research and development.

References

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Sources

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